

4,4'-Oxydibenzoic Acid: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: 4,4'-Oxydibenzoic acid

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Abstract

4,4'-Oxydibenzoic acid, also known as 4,4'-oxybis(benzoic acid) or 4,4'-dicarboxydiphenyl ether, is an aromatic dicarboxylic acid with significant applications in the synthesis of high-performance polymers. Its rigid structure, conferred by two benzoic acid moieties linked via a flexible ether bridge, imparts desirable thermal and mechanical properties to resulting materials. This document provides a detailed overview of the molecular structure, chemical formula, and key physicochemical properties of **4,4'-oxydibenzoic acid**. It also outlines a common synthetic protocol and presents relevant characterization data.

Molecular Structure and Formula

4,4'-Oxydibenzoic acid is an organic compound characterized by two benzoic acid groups connected by an ether linkage at the para positions. This structure provides a combination of rigidity from the phenyl rings and flexibility from the ether bond.

The fundamental chemical identity of **4,4'-Oxydibenzoic acid** is defined by its molecular formula and IUPAC name.

Molecular Formula: $C_{14}H_{10}O_5$ ^{[1][2][3][4][5][6]}

IUPAC Name: 4-(4-carboxyphenoxy)benzoic acid^[5]

SMILES: O(C1=CC=C(C(O)=O)C=C1)C2=CC=C(C(O)=O)C=C2[\[2\]](#)

InChI Key: WVDRSXGPQWNUBN-UHFFFAOYSA-N[\[2\]](#)[\[4\]](#)

Below is a two-dimensional representation of the molecular structure of **4,4'-Oxydibenzoic acid**.

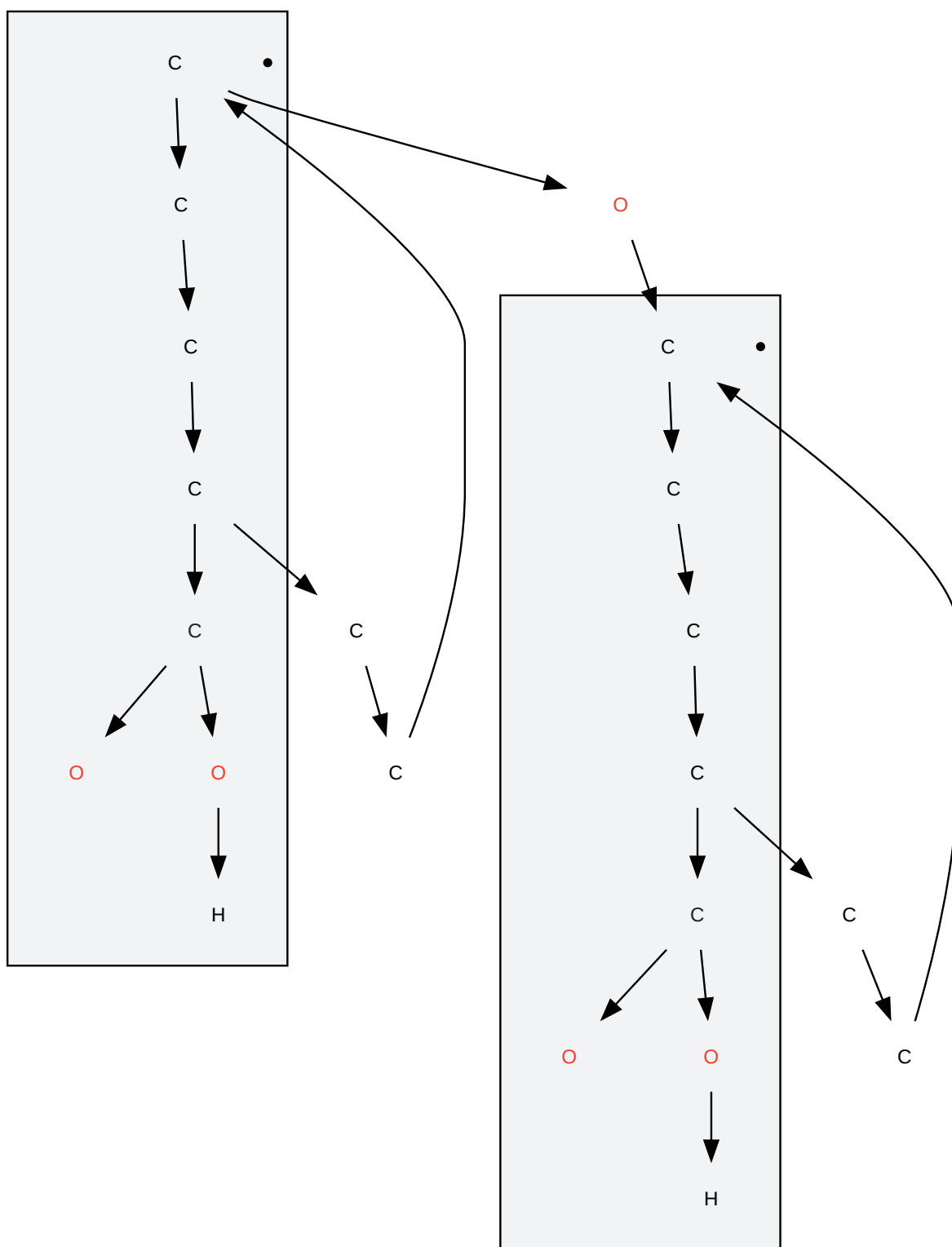


Figure 1: 2D Molecular Structure of 4,4'-Oxydibenzoic Acid

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Figure 1: 2D Molecular Structure of **4,4'-Oxydibenzoic Acid**

Physicochemical Properties

A summary of the key physicochemical properties of **4,4'-Oxydibenzoic acid** is presented in the table below. These properties are crucial for understanding its behavior in various chemical and physical processes.

Property	Value	Reference
Molecular Weight	258.23 g/mol	[1][5][6]
Appearance	White to almost white powder or crystalline solid	[2][6]
Melting Point	>285 °C; 313-332 °C; 329 °C	[3][6]
Boiling Point	256-259 °C	
Density	1.4 ± 0.1 g/cm ³	
Water Solubility	Insoluble	
pKa	3.94 ± 0.10 (Predicted)	[7]

Spectroscopic Data

Spectroscopic data are essential for the structural elucidation and characterization of **4,4'-Oxydibenzoic acid**. Key spectral information is available from various sources.

Spectroscopic Technique	Data Availability	Source
¹ H NMR	Available	[5][8]
¹³ C NMR	Available	[9]
FTIR	Available	[5][9]
UV-Vis	Available	[5]
Mass Spectrometry (GC-MS)	Available	[5]
Raman Spectroscopy	Available	[5]

Crystallographic Data

The crystal structure of **4,4'-Oxydibenzoic acid** has been determined by single-crystal X-ray diffraction. In the solid state, the carboxyl groups are linked by centrosymmetric O—H···O hydrogen bonds, forming a zigzag chain.^[10] Each carboxyl group is coplanar with its attached aromatic ring, and the dihedral angle between these two planes is approximately 72.56 (5)°. ^[10]

Experimental Protocols

Synthesis of 4,4'-Oxydibenzoic Acid

A common method for the preparation of **4,4'-Oxydibenzoic acid** involves the condensation reaction of 4-chlorobenzoic acid and 4-hydroxybenzoic acid.^{[7][11]}

Materials:

- 4-chlorobenzoic acid
- 4-hydroxybenzoic acid
- Acid-binding agent (e.g., potassium carbonate)
- Polar high-boiling point solvent (e.g., N,N-dimethylformamide - DMF)
- Water

Procedure:

- To a reaction vessel, add 4-chlorobenzoic acid, 4-hydroxybenzoic acid, and an acid-binding agent to a polar high-boiling point solvent.
- Heat the reaction mixture to a temperature between 140-280°C.
- Maintain this temperature and monitor the reaction until the concentration of 4-chlorobenzoic acid in the reaction system is between 0.1-0.5%.
- After the reaction is complete, cool the mixture.

- Dilute the reaction system with water to reduce the mass concentration of the polar solvent to 20-60%.
- The product, **4,4'-Oxydibenzoic acid**, will precipitate out of the solution.
- Collect the precipitate by filtration and wash with water.
- Dry the product to obtain **4,4'-Oxydibenzoic acid**.

Below is a diagram illustrating the general workflow for the synthesis of **4,4'-Oxydibenzoic acid**.

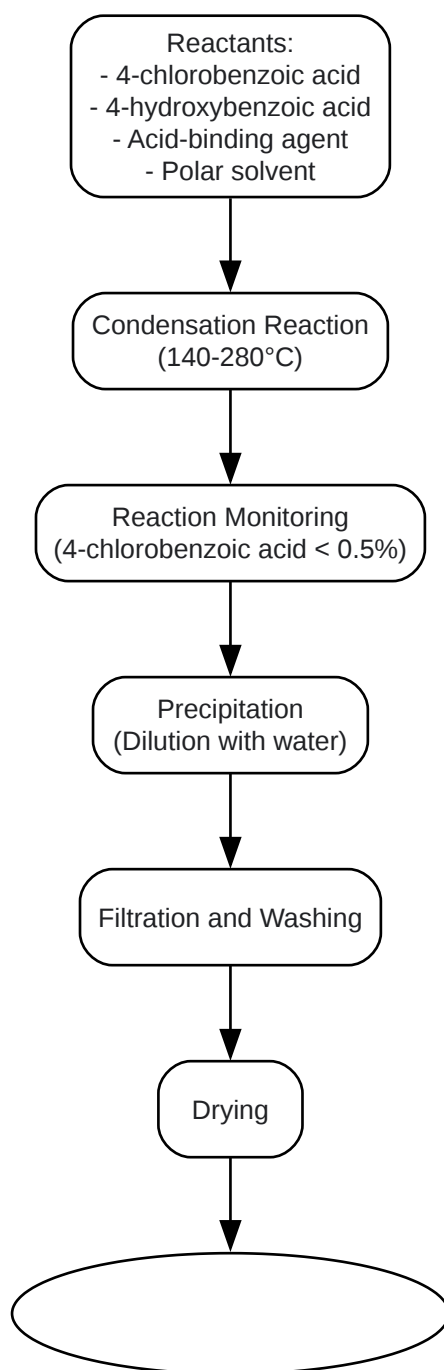


Figure 2: Synthesis Workflow for 4,4'-Oxydibenzoic Acid

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Figure 2: Synthesis Workflow for **4,4'-Oxydibenzoic Acid**

Applications

4,4'-Oxydibenzoic acid is a valuable monomer in polymer chemistry, particularly for the synthesis of high-performance polymers such as polyesters and polyamides.[2][6] Its incorporation into polymer backbones enhances thermal stability and mechanical strength.[6] It is also a key intermediate in the production of liquid crystal polymers (LCPs), which are utilized in advanced applications within the electronics and telecommunications industries.[6][7] Furthermore, its potential use in drug delivery systems is being explored due to its biocompatibility and functional properties.[6]

Safety Information

4,4'-Oxydibenzoic acid is classified as an irritant, causing skin and serious eye irritation.[3][5] Standard laboratory safety precautions, including the use of personal protective equipment such as gloves and safety glasses, should be followed when handling this compound. For detailed safety information, refer to the material safety data sheet (MSDS).

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